

# Personal protective equipment for handling tert-Butyl 1-allylhydrazinecarboxylate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *tert-Butyl 1-allylhydrazinecarboxylate*

Cat. No.: *B153078*

[Get Quote](#)

## Essential Safety and Handling Guide for tert-Butyl 1-allylhydrazinecarboxylate

This guide provides crucial safety and logistical information for the handling and disposal of **tert-Butyl 1-allylhydrazinecarboxylate**. The following procedures are based on best practices for handling hydrazine derivatives. Researchers, scientists, and drug development professionals should conduct a thorough risk assessment before beginning any work with this compound.

## Summary of Physical and Chemical Properties

While a comprehensive Safety Data Sheet (SDS) for **tert-Butyl 1-allylhydrazinecarboxylate** is not readily available, the following table summarizes known and predicted data. Due to the potential hazards associated with hydrazine derivatives, this compound should be handled with extreme caution.<sup>[1]</sup>

Property	Value	Source
Molecular Formula	C8H16N2O2	[2][3][4]
Molecular Weight	172.22 g/mol	[2]
CAS Number	21075-86-5	[2]
Melting Point	225.8 ± 33.0 °C (Predicted)	[2]
Boiling Point	Not Available	
Density	1.012 ± 0.06 g/cm3 (Predicted)	[2]
Flash Point	90.4 ± 25.4 °C (Predicted)	[2]
Vapor Pressure	0.1 ± 0.4 mmHg at 25°C (Predicted)	[2]
Occupational Exposure Limits (PEL, TLV)	Not Available	

## Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is essential to minimize exposure. The following PPE is mandatory when handling **tert-Butyl 1-allylhydrazinecarboxylate**:

- Hand Protection: Wear nitrile or neoprene gloves.[5][6][7] Always consult the glove manufacturer's resistance chart for specific chemical compatibility.
- Eye and Face Protection: Use tightly fitting safety goggles.[5] A face shield should also be worn if there is a splash hazard.[5][6]
- Skin and Body Protection: A flame-resistant lab coat and a chemical-resistant apron are required.[5][7] Full-length pants and closed-toe shoes are mandatory.[5]
- Respiratory Protection: All handling of **tert-Butyl 1-allylhydrazinecarboxylate** should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[6] If a fume hood is not available or if exposure limits are exceeded, a full-face respirator with appropriate cartridges should be used.[5]

# Experimental Protocol: Safe Handling and Disposal

## 1. Engineering Controls and Preparation:

- All work with **tert-Butyl 1-allylhydrazinecarboxylate** must be performed in a properly functioning chemical fume hood.[\[6\]](#)
- Ensure that an emergency eyewash station and safety shower are readily accessible.[\[5\]](#)
- Keep the work area clean and free of clutter.
- Remove all ignition sources as the compound may be flammable.[\[8\]](#)

## 2. Handling Procedure:

- Don the appropriate PPE as outlined above.
- Carefully weigh and transfer the chemical within the fume hood.
- Avoid the formation of dust and aerosols.
- Keep the container tightly closed when not in use.[\[9\]](#)[\[10\]](#)
- Wash hands thoroughly after handling, even if gloves were worn.[\[6\]](#)[\[9\]](#)[\[11\]](#)

## 3. Spill Response:

- In the event of a small spill within the fume hood, absorb the material with an inert, non-combustible absorbent (e.g., sand, vermiculite).
- For larger spills, or any spill outside of a fume hood, evacuate the area immediately.[\[6\]](#)[\[7\]](#)
- Notify your institution's environmental health and safety (EHS) department.[\[6\]](#)[\[7\]](#)
- Do not attempt to clean up a large spill without proper training and equipment.

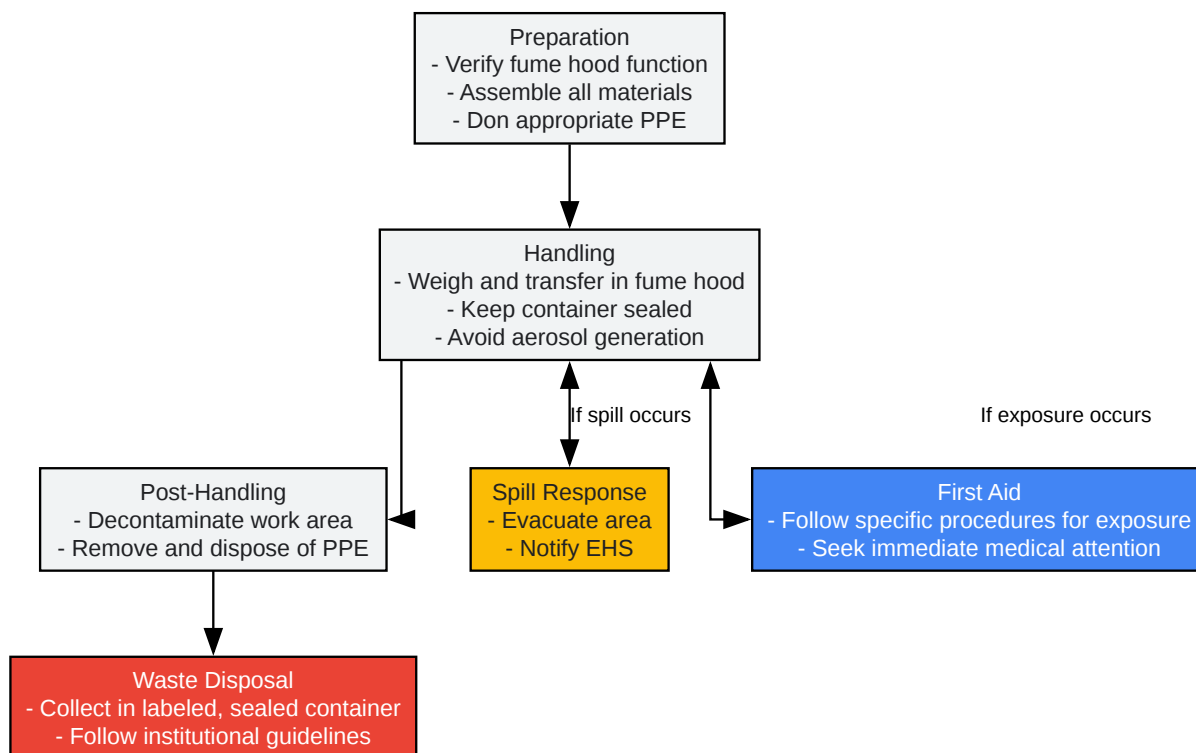
## 4. First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8][11][12]
- Skin Contact: Immediately wash affected skin with plenty of soap and water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops.[11][12]
- Inhalation: Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[8][11]
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.[8][12]

#### 5. Disposal Plan:

- All waste containing **tert-Butyl 1-allylhydrazinecarboxylate** must be considered hazardous waste.
- Collect waste in a clearly labeled, sealed container.
- Dispose of the waste through your institution's hazardous waste management program.[9][10][11] Do not dispose of down the drain or in regular trash.

## Workflow for Safe Handling of tert-Butyl 1-allylhydrazinecarboxylate



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **tert-Butyl 1-allylhydrazinecarboxylate**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. apps.dtic.mil [apps.dtic.mil]
- 2. tert-butyl 1-allylhydrazinecarboxylate| CAS No:21075-86-5|ZaiQi Bio-Tech [chemzq.com]
- 3. americanelements.com [americanelements.com]
- 4. echemi.com [echemi.com]
- 5. riskmanagement.nd.edu [riskmanagement.nd.edu]

- 6. [ehs.unm.edu](https://ehs.unm.edu) [[ehs.unm.edu](https://ehs.unm.edu)]
- 7. [safety.charlotte.edu](https://safety.charlotte.edu) [[safety.charlotte.edu](https://safety.charlotte.edu)]
- 8. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 9. [tcichemicals.com](https://tcichemicals.com) [[tcichemicals.com](https://tcichemicals.com)]
- 10. [aksci.com](https://aksci.com) [[aksci.com](https://aksci.com)]
- 11. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 12. CDC - NIOSH Pocket Guide to Chemical Hazards - Hydrazine [[cdc.gov](https://www.cdc.gov)]
- To cite this document: BenchChem. [Personal protective equipment for handling tert-Butyl 1-allylhydrazinecarboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b153078#personal-protective-equipment-for-handling-tert-butyl-1-allylhydrazinecarboxylate>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)